

# A Comprehensive Technical Guide to the Safe Handling of 2-Ethylhexanoyl Chloride

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## Compound of Interest

Compound Name: *2-Ethylhexanoyl chloride*

Cat. No.: B1329509

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data, handling precautions, and emergency procedures for **2-Ethylhexanoyl chloride** (CAS No. 760-67-8). The information is compiled and presented to ensure safe laboratory and manufacturing practices for professionals in research and drug development.

## Chemical Identification and Properties

**2-Ethylhexanoyl chloride** is a reactive acyl chloride used as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and organic peroxides.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Its high reactivity necessitates strict adherence to safety protocols.

Table 1: Physical and Chemical Properties of **2-Ethylhexanoyl Chloride**

Property	Value	Source(s)
Molecular Formula	<b>C8H15ClO</b>	<a href="#">[5]</a>
Molecular Weight	162.66 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	760-67-8	<a href="#">[7]</a>
EC Number	212-081-1	<a href="#">[7]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Odor	Pungent, stinging	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[9]</a>
Boiling Point	163 - 167 °C (73 - 75 °C at 23 hPa)	<a href="#">[9]</a>
Melting Point	< -75 °C	<a href="#">[3]</a> <a href="#">[9]</a>
Flash Point	69 °C - 79 °C (closed cup)	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[11]</a>
Density	0.939 - 0.95 g/cm³ at 20-25 °C	<a href="#">[3]</a> <a href="#">[9]</a> <a href="#">[12]</a>
Vapor Pressure	3 hPa at 20 °C	<a href="#">[9]</a>

| Solubility | Decomposes/Hydrolyzes in water [\[1\]](#)[\[10\]](#)[\[12\]](#) |

## Hazard Identification and GHS Classification

**2-Ethylhexanoyl chloride** is classified as a hazardous substance. It is a combustible liquid that is corrosive to metals and causes severe skin burns and eye damage.[\[8\]](#)[\[13\]](#) It is also harmful if swallowed, inhaled, or in contact with skin.[\[8\]](#)[\[9\]](#)[\[13\]](#)

Table 2: GHS Hazard Classification for **2-Ethylhexanoyl Chloride**

Hazard Class	Category	Hazard Statement
Corrosive to Metals	1	<b>H290: May be corrosive to metals.</b> <a href="#">[2]</a> <a href="#">[8]</a> <a href="#">[13]</a>
Acute Toxicity, Oral	4	H302: Harmful if swallowed. <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[13]</a>
Acute Toxicity, Dermal	3, 4	H312: Harmful in contact with skin. <a href="#">[13]</a> <a href="#">[14]</a>
Acute Toxicity, Inhalation	2, 4	H330/H332: Fatal or harmful if inhaled. <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[13]</a>
Skin Corrosion / Irritation	1B, 1C	H314: Causes severe skin burns and eye damage. <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[13]</a>
Serious Eye Damage	1	H318: Causes serious eye damage. <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[13]</a>
Skin Sensitization	1	H317: May cause an allergic skin reaction. <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[9]</a>

| Flammable Liquids | 4 | H227: Combustible liquid.[\[8\]](#)[\[14\]](#) |

## Toxicological Data

Exposure to **2-Ethylhexanoyl chloride** can cause moderate to severe health effects. It is extremely destructive to the tissues of the mucous membranes, upper respiratory tract, eyes, and skin.[\[5\]](#)

Table 3: Summary of Toxicological Data

Endpoint	Species	Route	Value	Source(s)
LD50	Laboratory animal/Rat	Oral	1410 - 1500 mg/kg	[1][8][13]
LD50	Rabbit	Dermal	>2010 mg/L	[1]
LC50	Rat	Inhalation	1.26 - 2.3 mg/L (1-hr exposure)	[1][9]

| LC50 | Zebra fish (Danio rerio) | - | 147 mg/L (96-hr exposure) | [5] |

## Experimental Protocols

The toxicological data presented in Safety Data Sheets are typically derived from standardized tests established by international organizations like the Organisation for Economic Co-operation and Development (OECD). While the specific, detailed reports for **2-Ethylhexanoyl chloride** are not publicly available, the methodologies follow established guidelines.

- Acute Oral Toxicity (OECD Guideline 420/423): This test is typically conducted on rats. A single dose of the substance is administered by oral gavage. Animals are observed for signs of toxicity and mortality over a period of 14 days. The LD50 value is then calculated, representing the dose lethal to 50% of the test population.
- Skin Sensitization (OECD Guideline 429): The Local Lymph Node Assay (LLNA) in mice is a common method. It measures the proliferation of lymphocytes in the lymph nodes draining the site of application of the test substance. An increase in proliferation above a certain threshold indicates that the substance is a skin sensitizer.[9]
- Toxicity to Fish (OECD Guideline 203): This method exposes fish (e.g., Zebra fish) to the chemical for a 96-hour period.[5] The concentration of the chemical that is lethal to 50% of the fish population (LC50) is determined.[5]

## Handling Precautions and Personal Protective Equipment (PPE)

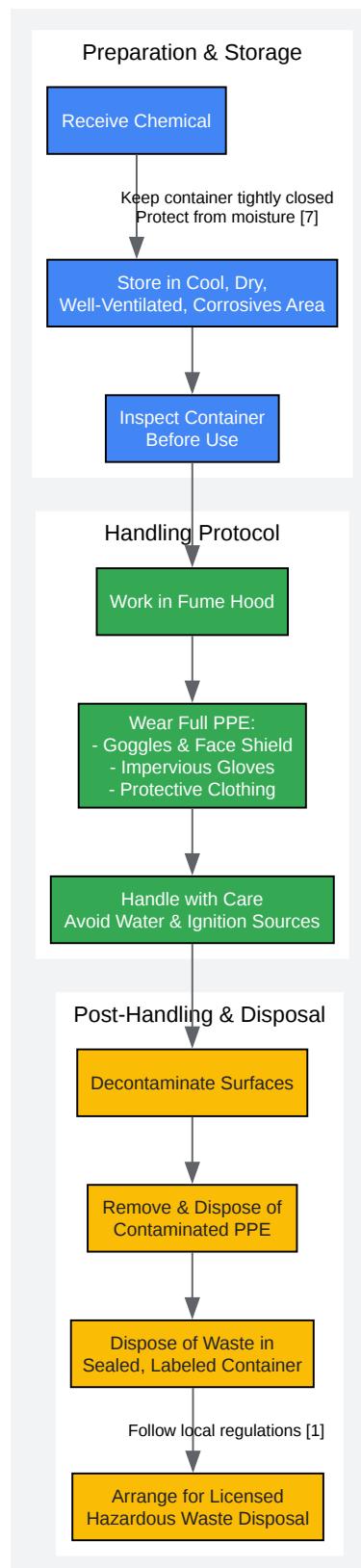
Safe handling of **2-Ethylhexanoyl chloride** is paramount. This involves a combination of engineering controls, safe work practices, and appropriate personal protective equipment.

## Engineering Controls

- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.[4][11][15] Local exhaust ventilation should be used to control the release of vapors at the source.[8]
- Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[8][15]

## Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear tightly fitting safety goggles and a face shield (minimum 8-inch).[5][11]
- Skin Protection: Use chemical-resistant, impervious gloves (e.g., nitrile rubber, neoprene).[9][11] Wear appropriate protective clothing to prevent skin exposure.[8][11]
- Respiratory Protection: If ventilation is inadequate or for emergency situations, use a full-face supplied-air respirator or a self-contained breathing apparatus (SCBA). Respirators must be approved under appropriate government standards such as NIOSH (US) or EN 149 (EU).[5][11]

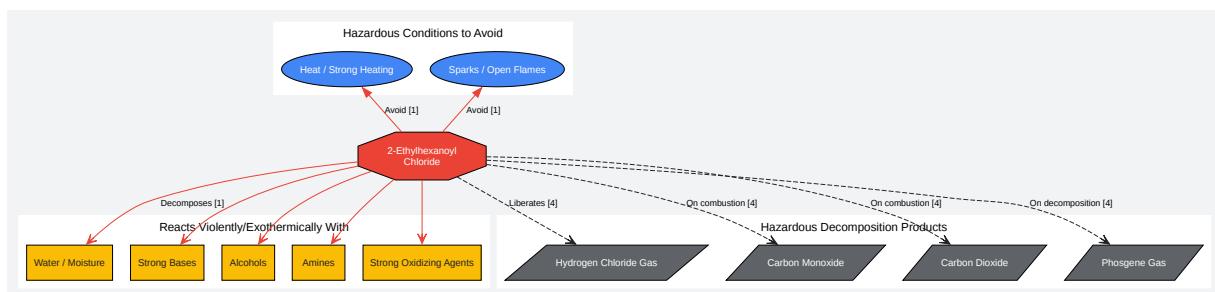
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Caption: Safe Handling Workflow for **2-Ethylhexanoyl Chloride**.

# Stability and Reactivity

Understanding the chemical's stability and reactivity is crucial to prevent hazardous incidents.

- Reactivity: The substance decomposes in contact with water, liberating toxic gases like hydrogen chloride and potentially phosgene.[8][11] It can react exothermically with water, strong bases, alcohols, amines, and strong oxidizing agents.[9][14]
- Chemical Stability: It is stable under normal, dry storage conditions.[8] It is sensitive to moisture and air.[15]
- Conditions to Avoid: Avoid exposure to moisture, heat, sparks, open flames, and other ignition sources.[8][15]
- Incompatible Materials: Water, strong bases, alcohols, amines, strong oxidizing agents.[11][14]



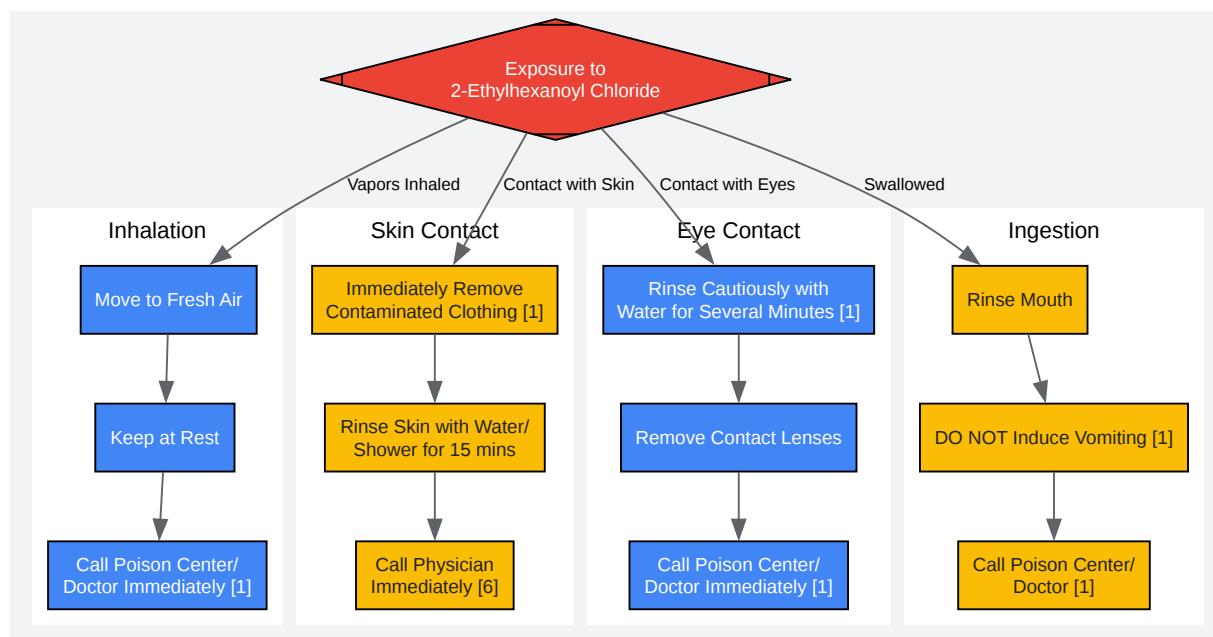
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Caption: Reactivity and Incompatibility Profile.

# Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of exposure. Always seek medical attention after administering first aid.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[8] If breathing is difficult or stops, provide artificial respiration. Immediately call a poison center or doctor.[8][9]
- Skin Contact: Immediately take off all contaminated clothing.[8] Rinse the skin with plenty of water/shower for at least 15 minutes.[8][15] Call a physician immediately.[9]
- Eye Contact: Rinse cautiously with water for several minutes.[8] Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[8]
- Ingestion: Rinse mouth with water.[5] Do NOT induce vomiting.[8] Never give anything by mouth to an unconscious person.[5] Call a poison center or doctor if you feel unwell.[8]



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Caption: Emergency First Aid Response Flowchart.

## Accidental Release and Disposal

- Accidental Release: In case of a spill, evacuate personnel to a safe area.[5] Remove all sources of ignition.[5] Wear full PPE, including respiratory protection.[5] Absorb the spill with inert, non-combustible material (e.g., dry sand, earth) and place it into a sealed container for disposal.[11] Do not let the product enter drains.[5]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations. This should be done via a licensed waste disposal company.[5][8] Do not dispose of as unused product.[5]

## Storage and Transport

- Storage: Store in a cool, dry, well-ventilated place away from heat and ignition sources.[1][5] [15] Keep containers tightly closed and protect from moisture.[8][15] Store in a corrosives-resistant container with a resistant inner liner.[5][8] The area should be locked up or accessible only to authorized personnel.[9]
- Transport: **2-Ethylhexanoyl chloride** is classified for transport with a UN number of 2927.[5] The proper shipping name is "TOXIC LIQUID, CORROSIVE, ORGANIC, N.O.S. (2-Ethylhexanoyl chloride)".[5][9] It falls under transport hazard class 6.1 (Toxic) with a subsidiary risk of 8 (Corrosive) and belongs to Packing Group II.[5][9]

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